2-Methylthio-ATP: Proper Disposal & Handling Procedures

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Compound of Interest		
Compound Name:	*2-Methylthio-ATP*	
CAS No.:	*100020-57-3*	
Cat. No.:	*B1664558*	*Get Quote*

Executive Summary: The "Zero-Release" Standard

Do not dispose of **2-Methylthio-ATP** (2-MeSATP) down the drain.

While Safety Data Sheets (SDS) often classify nucleotide analogs as "low hazard" or "not fully tested" under GHS standards, this classification is misleading for research environments. 2-MeSATP is a potent, biologically stable P2Y purinergic receptor agonist. It is significantly more resistant to hydrolysis than natural ATP and can trigger physiological responses (calcium signaling, platelet aggregation) in aquatic organisms at nanomolar concentrations.

Core Directive: Treat 2-MeSATP as Pharmacologically Active Chemical Waste. The only acceptable disposal method is High-Temperature Chemical Incineration.

Technical Hazard Profile & Causality

To understand the disposal rigor, one must understand the molecule's stability.

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Property	Data	Operational Implication
Pharmacology	Potent P2Y1/P2Y12 Agonist	Bioactive.[1] Can disrupt environmental signaling pathways if released into water systems.
Stability	Methylthiolation at C-2 position	High Resistance to Hydrolysis. Unlike ATP, which degrades rapidly in wastewater, 2-MeSATP persists, necessitating thermal destruction.
Physical State	Solid (Lyophilized) or Aqueous Solution	Hygroscopic. Must be kept dry until use to maintain purity, but treated as liquid waste once dissolved.
Incompatibility	Strong Oxidizing Agents	Do not mix with bleach (sodium hypochlorite) or peroxides in waste streams; may generate sulfur oxides ( ).

Scientist's Note: Many labs habitually bleach liquid waste. Do not bleach 2-MeSATP waste. The reaction between hypochlorite and the methylthio group can be unpredictable and does not guarantee the destruction of the purine core. Incineration is the only self-validating destruction method.

Waste Stream Decision Logic

Effective disposal starts with segregation. Use this decision matrix to determine the correct waste stream for your specific experimental context.

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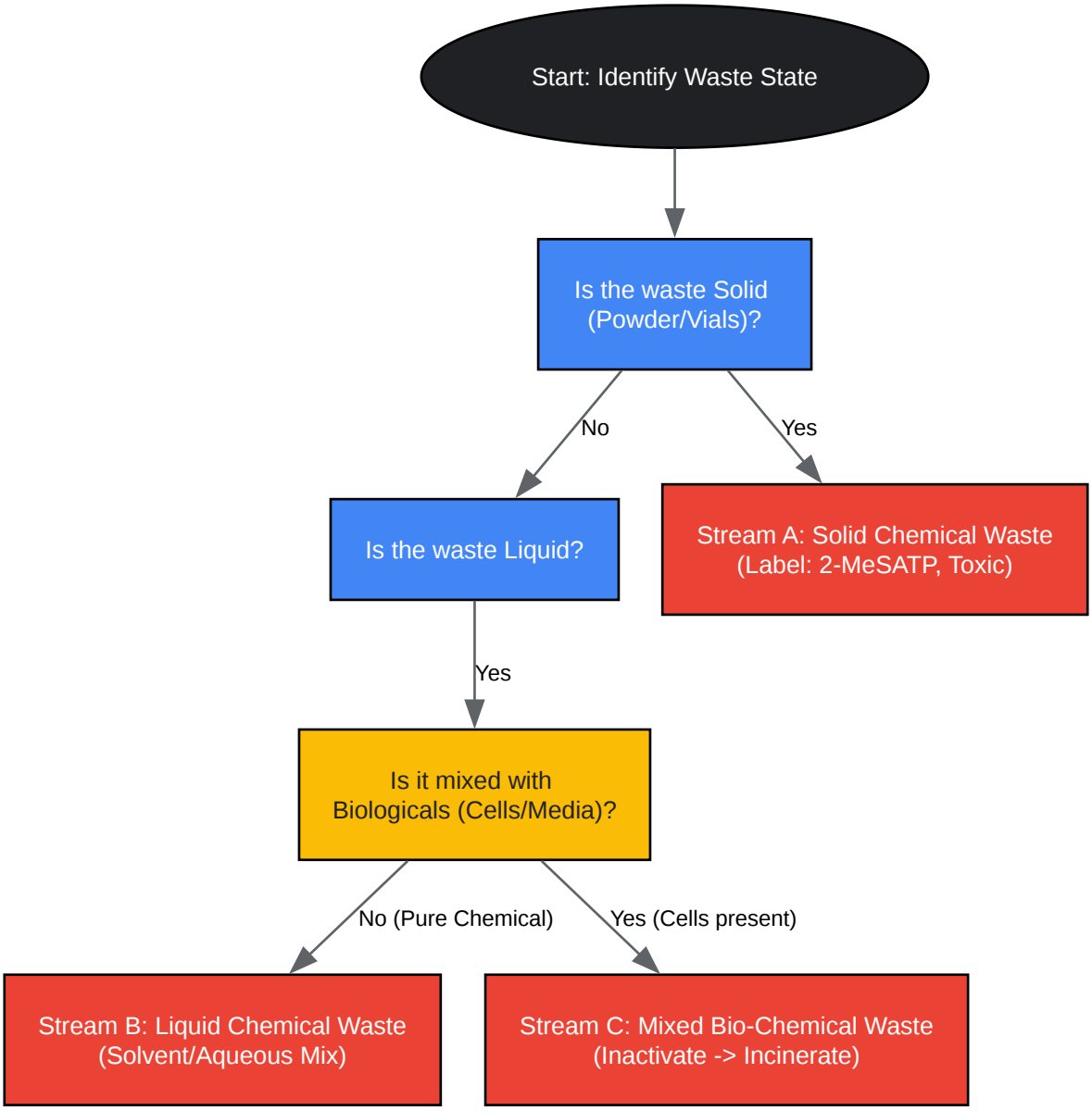

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Figure 1: Waste Stream Segregation Logic. Ensure 2-MeSATP is never routed to general trash or sewer systems.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Original Vials/Weighing Boats)

Applicability: Expired lyophilized powder, contaminated gloves, weighing boats.

- Containment: Place the vial or debris into a clear polyethylene bag (secondary containment).

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- Labeling: Apply a hazardous waste label.
  - Constituents: "**2-Methylthio-ATP** (Nucleotide Analog)."[1][2]
  - Hazard Checkbox: "Toxic" (Precautionary) and "Irritant."
- Disposal: Deposit into the Solid Chemical Waste Drum destined for incineration.
  - Prohibited: Do not place in "Sharps" containers unless the vial is broken glass.

Protocol B: Liquid Chemical Waste (Stock Solutions)

Applicability: Unused stock solutions, HPLC eluent containing the compound.

- Solvent Compatibility: Ensure the collection carboy is compatible with the solvent (usually water or DMSO).
- Segregation: Ensure the carboy does not contain strong oxidizers (Nitric acid, Bleach) or heavy metals.
- Transfer: Pour waste into the carboy using a funnel to prevent drips.
- Rinsing: Triple rinse the original vessel with a small volume of water; add rinsate to the waste carboy.
- Destruction: Hand over to EHS for Chemical Incineration (combustion chamber >1000°C with scrubber).

Protocol C: Mixed Bio-Chemical Waste (Cell Culture)

Applicability: Media containing 2-MeSATP used on cells.[3][4]

Context: While the cells are biohazardous, the chemical is the environmental pollutant.

- Deactivation: Add a standard disinfectant (e.g., 10% bleach or Wescodyne) to the media to kill the biological agents (cells/virus). Note: This kills the biology but may not destroy the 2-MeSATP.
- Tagging: Label the waste container as "Chemical Contaminated Biohazard."

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- Disposal Route: This specific stream must be flagged for incineration, not autoclaving.
  - Why? Autoclaving (steam sterilization) sterilizes bacteria but does not physically destroy the chemical structure of stable nucleotide analogs. Only incineration handles both.

Emergency Response: Spill Cleanup

If 2-MeSATP is spilled, the priority is preventing dust generation (solids) or drain entry (liquids).

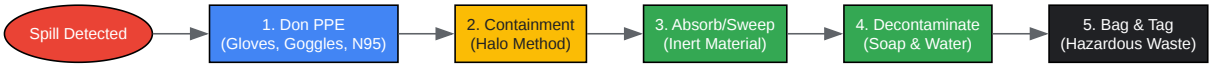

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Figure 2: The "Halo" method involves circling the spill with absorbent material first to prevent spreading, then working inward.[5]

Cleanup Steps:

- Isolate: Mark the area.
- PPE: Wear nitrile gloves, lab coat, and safety glasses. If handling large amounts of powder, use a dust mask (N95) to prevent inhalation of the agonist.
- Liquid Spill: Cover with inert absorbent (vermiculite or paper towels).
- Solid Spill: Do not dry sweep (creates dust). Cover with wet paper towels to dampen, then scoop up.
- Surface Decontamination: Wash the surface with 1% SDS (detergent) followed by water. 2-MeSATP is water-soluble; simple solubilization and removal is more effective than harsh chemical oxidation on the benchtop.

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